

In-Depth Technical Guide: 2-(Phenylsulfonyl)acetophenone (CAS 3406-03-9)

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Compound of Interest

Compound Name: 2-(Phenylsulfonyl)acetophenone

Cat. No.: B1293529

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Phenylsulfonyl)acetophenone**, a versatile organic compound with potential applications in medicinal chemistry and drug discovery. This document details its physicochemical properties, synthesis, and potential biological activities, supported by experimental methodologies and visual workflows.

Physicochemical Properties

2-(Phenylsulfonyl)acetophenone, also known as phenacyl phenyl sulfone, is a white to off-white crystalline solid.^[1] Its core structure features a phenylsulfonyl group attached to an acetophenone moiety. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-(Phenylsulfonyl)acetophenone**

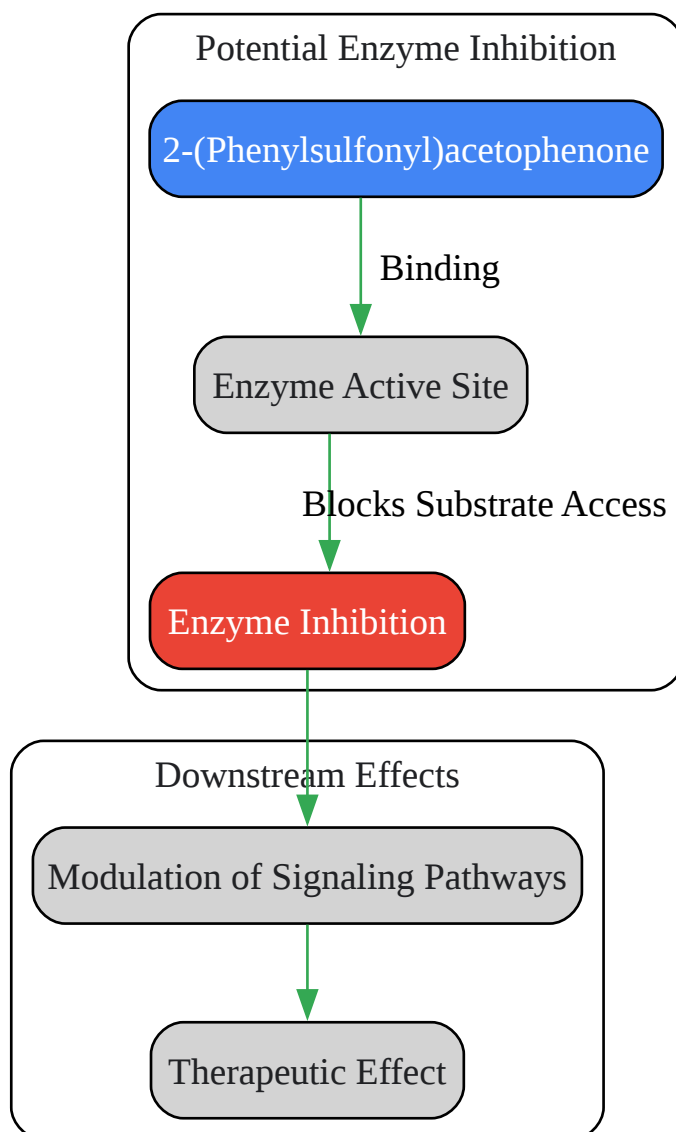
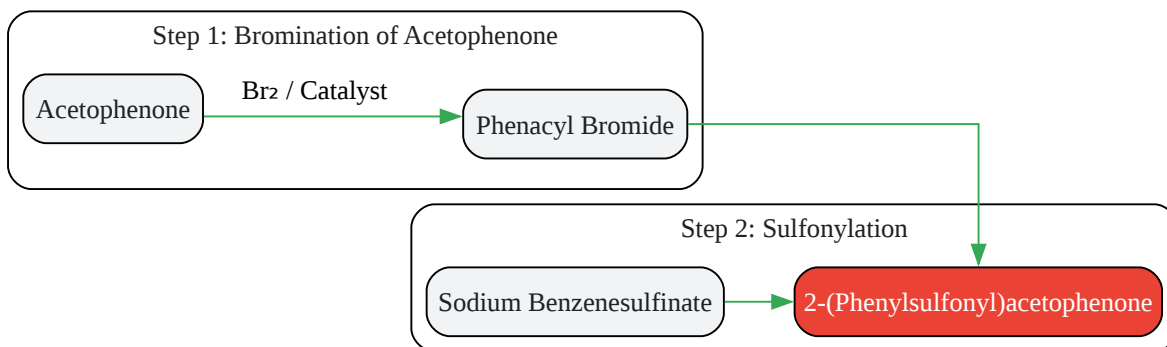
Property	Value	Reference(s)
CAS Number	3406-03-9	[1]
Molecular Formula	C ₁₄ H ₁₂ O ₃ S	[1]
Molecular Weight	260.31 g/mol	[1]
Melting Point	93-95 °C	[2]
Boiling Point	Not available	
Appearance	White to off-white crystalline solid	[1]
Solubility	Soluble in many organic solvents	
Synonyms	Phenacyl phenyl sulfone, 2-Oxo-2-phenylethyl phenyl sulfone	

Synthesis and Experimental Protocols

The synthesis of **2-(Phenylsulfonyl)acetophenone** can be achieved through the nucleophilic substitution reaction of a phenacyl halide with a sulfinate salt. A common and effective method involves the reaction of phenacyl bromide with sodium benzenesulfinate.

Synthesis Workflow

The overall synthetic workflow is depicted in the following diagram:



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References

- 1. benchchem.com [benchchem.com]
- 2. 2-(PHENYLSULFONYL)ACETOPHENONE | 3406-03-9 [chemicalbook.com]
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